

# Application Notes and Protocols for PCB Layout of the FAN7602 Controller

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## Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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## Introduction

The **FAN7602** is a green current mode Pulse Width Modulation (PWM) controller designed for off-line adapter applications, LCD monitor power supplies, and other auxiliary power supplies.

[1][2][3] Proper Printed Circuit Board (PCB) layout is critical for the stable and efficient operation of the power supply, minimizing electromagnetic interference (EMI) and ensuring the reliability of the controller and associated components. This document provides detailed guidelines and protocols for the PCB layout of circuits employing the **FAN7602**.

These application notes are intended for researchers, scientists, and professionals involved in the development of electronic devices that require efficient and reliable power conversion stages.

## Core Layout Principles

A successful PCB layout for a switching power supply is determined by the careful management of high-frequency, high-current loops and the separation of sensitive analog signals from noisy power traces. The primary objectives are to minimize noise, reduce EMI, and ensure stable power delivery.

Key principles for the **FAN7602** layout include:

- **Minimizing Loop Areas:** High-frequency switching currents create loops that act as antennas, radiating EMI. Keeping these loop areas as small as possible is paramount.
- **Short and Wide Traces:** High-current paths should be routed with short, wide traces to minimize resistance, voltage drop, and inductance.
- **Component Placement:** Strategic placement of components can significantly reduce the length of critical traces and improve thermal management.
- **Grounding Strategy:** A well-designed ground system is crucial for noise reduction. This involves separating power and signal grounds and connecting them at a single point.<sup>[1]</sup>
- **Thermal Management:** Proper placement and copper pouring can help in dissipating heat generated by the power components.

## Quantitative PCB Layout Guidelines

The following table summarizes the key quantitative recommendations for the PCB layout. These values are derived from general SMPS design guidelines and should be adapted based on the specific application's power levels and thermal constraints.

Parameter	Recommendation	Rationale
High-Current Traces		
Gate Drive Trace (OUT pin)	Width: > 20 mils (0.5 mm)	Minimize inductance for fast switching of the external MOSFET.[4][5]
Power Ground & Vcc Traces	Width: > 40 mils (1.0 mm)	Handle the operating and MOSFET driving currents with minimal voltage drop.
Signal Traces		
CS/FB and Latch/Plimit	Width: 10-15 mils (0.25-0.38 mm)	These are low-current signal paths.
Component Placement		
Vcc Bypass Capacitor	< 0.2 inches (5 mm) from Vcc/GND pins	Provide a low-inductance path for high-frequency currents.
Decoupling Capacitors	< 0.1 inches (2.54 mm) from IC pins	Ensure stable voltage supply to the IC by filtering noise.[1]
Clearance		
High-Voltage to Low-Voltage	> 2.5 mm (as per safety standards)	Prevent arcing and ensure user safety.

## Experimental Protocols: Performance Validation

This section outlines a protocol to validate the performance of the **FAN7602**-based power supply, reflecting data presented in the component's datasheet.

Objective: To verify the input power consumption under no-load and light-load conditions.

Materials:

- Assembled PCB with **FAN7602** controller.
- AC Power Source (variable).

- Power Meter.
- Electronic Load.

Procedure:

- Connect the AC power source to the input of the **FAN7602**-based power supply.
- Connect the power meter to measure the input power.
- Connect the electronic load to the output of the power supply.
- No-Load Test: a. Set the input AC voltage to the specified levels (e.g., 85VAC, 110VAC, 220VAC, 265VAC). b. Ensure the electronic load is turned off (0A). c. For each voltage level, record the input power reading from the power meter.
- Light-Load Test: a. Set the electronic load to draw 0.5W from the power supply. b. Set the input AC voltage to the specified levels. c. For each voltage level, record the input power reading.

Expected Results:

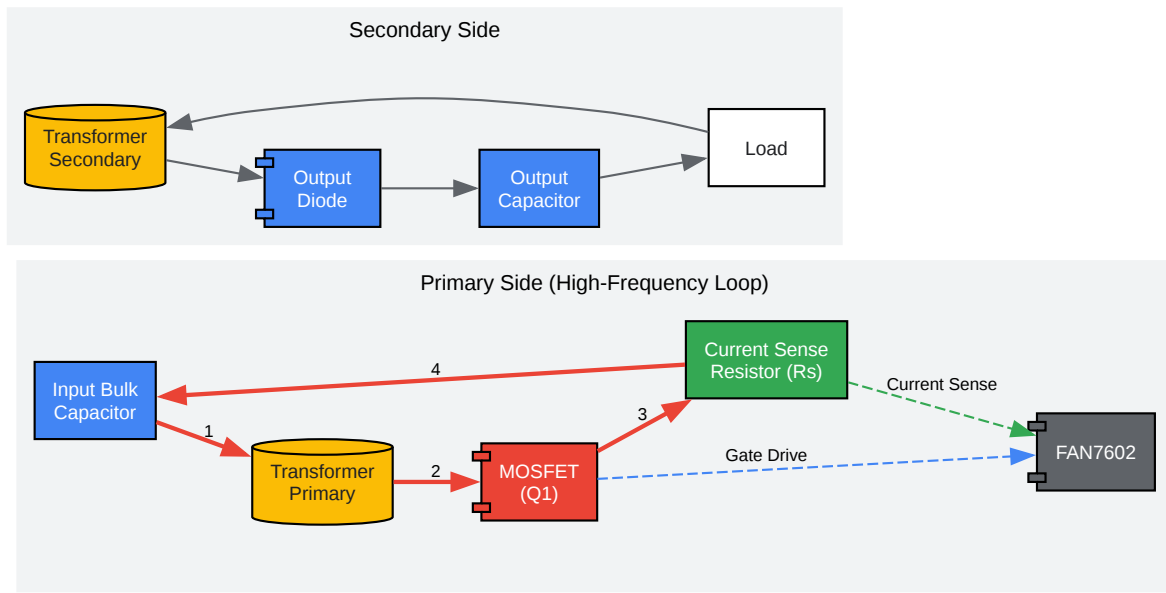
Input Voltage	Input Power at No Load	Input Power at 0.5W Load
85VAC	105.4 mW	739.4 mW
110VAC	119.8 mW	761.4 mW
220VAC	184.7 mW	825.4 mW
265VAC	205.5 mW	872.2 mW

Data sourced from the  
FAN7602 datasheet.[\[4\]](#)[\[6\]](#)

## Visualizations

### Critical Current Loops in a Flyback Converter

The following diagram illustrates the critical high-frequency current loops in a typical flyback converter application using the FAN7602. Minimizing the area of these loops is crucial for reducing EMI.

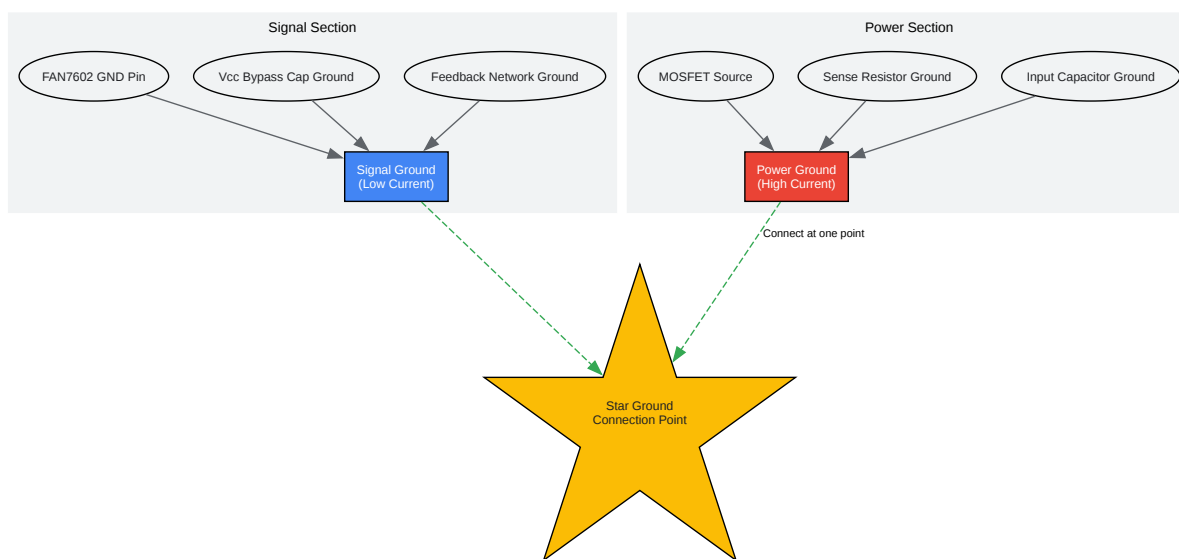


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Caption: High-frequency current path in the primary side.

## Recommended Grounding Scheme

Proper grounding is essential for noise immunity. The diagram below illustrates the separation of power ground and signal ground, with a single point of connection.

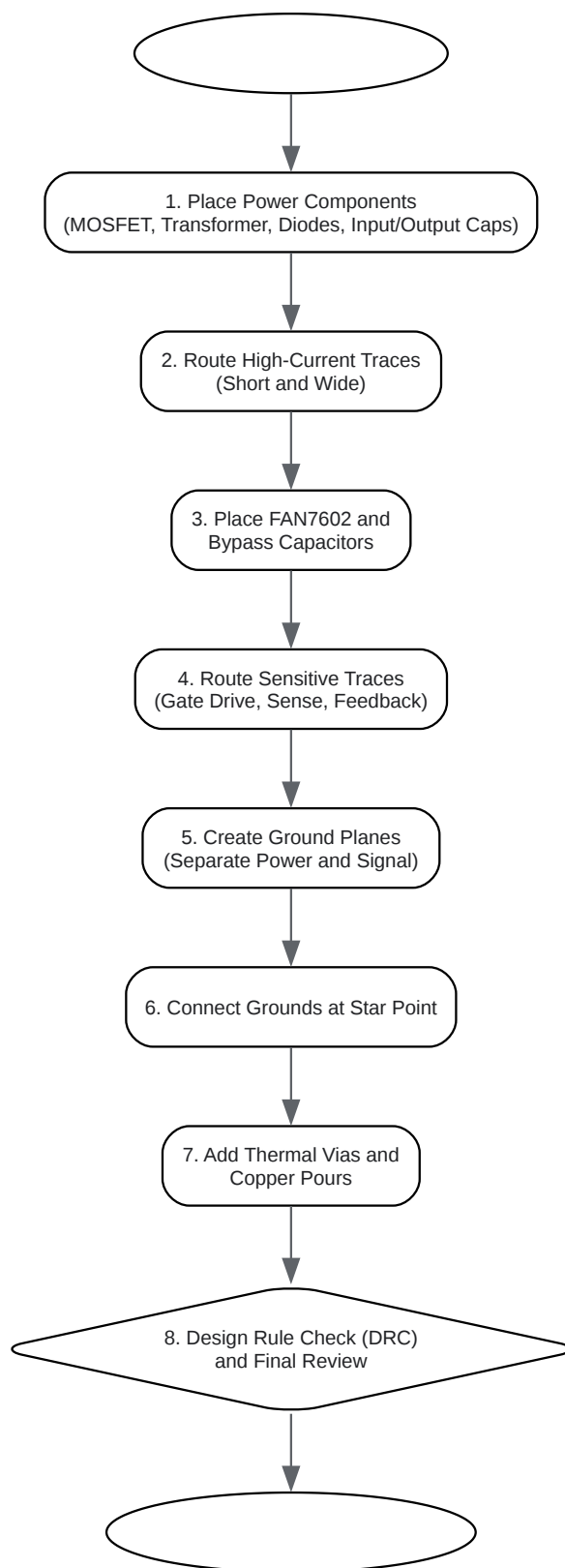


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Caption: Separate power and signal grounds with a star connection.

## PCB Layout Workflow

This diagram outlines the recommended workflow for designing a PCB layout for a power supply using the FAN7602.



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Caption: Recommended workflow for **FAN7602** PCB layout design.

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## References

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